Review of (2R)-Eriodictyol therapeutic potential

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Compound of Interest

Compound Name: *(2R)-Eriodictyol*

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Title: **(2R)-Eriodictyol**: Therapeutic Potential, Stereochemical Dynamics, and Pharmacological Applications

Part 1: Executive Summary

The Molecule at a Glance **(2R)-Eriodictyol** is the non-natural enantiomer of the flavanone eriodictyol (3',4',5,7-tetrahydroxyflavanone). While the (2S)-form is ubiquitous in nature (abundant in Eriodictyon californicum and citrus fruits), the (2R)-isomer represents a distinct pharmacological entity with emerging significance in precision therapeutics.

Core Value Proposition Unlike non-specific flavonoid extracts, isolated **(2R)-Eriodictyol** offers a targeted approach to modulation of oxidative stress and sensory reception. Its therapeutic potential is anchored in three pillars:

- TRPV1 Antagonism: A potent, non-hyperthermic analgesic candidate.
- Nrf2/HO-1 Activation: A "master switch" for neuroprotection and anti-inflammatory defense, where (2R) and (2S) forms show equipotent efficacy, validating the use of racemic mixtures for oxidative indications.
- Taste Modulation: Structural homology to bitter-masking agents (homoeriodictyol) suggests utility in pharmaceutical formulation.

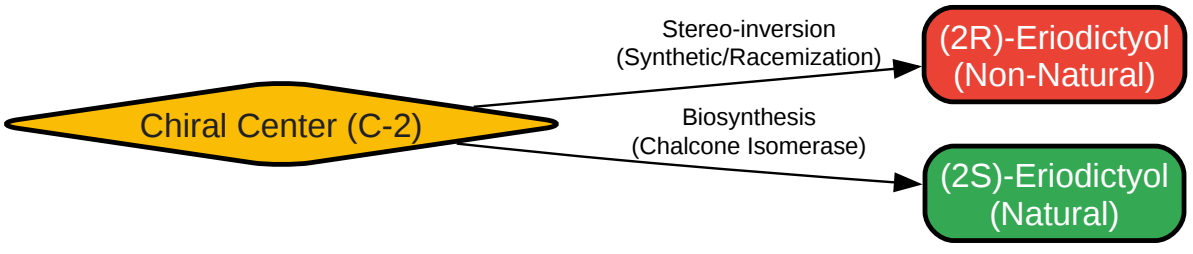
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Part 2: Chemical Identity & Stereochemistry

The Chiral Imperative Flavanones possess a chiral center at the C-2 position. In nature, the enzyme chalcone isomerase directs the formation of the (2S)-enantiomer. The (2R)-enantiomer is typically obtained via chemical racemization or specific enantioselective synthesis.

Property	(2R)-Eriodictyol	(2S)-Eriodictyol
Configuration	(2R)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxychroman-4-one	(2S)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxychroman-4-one
Origin	Synthetic / Racemization artifact	Natural (Citrus, Yerba Santa)
C-2 Orientation	Phenyl ring is equatorial (typically)	Phenyl ring is equatorial
Optical Rotation	Dextrorotatory (+) or Levorotatory (-) depends on solvent	Typically Levorotatory (-) in methanol
Primary Utility	Pharmacological probe, bitter masking potential	Dietary antioxidant, anti-inflammatory

Visualizing the Stereochemistry The following diagram contrasts the spatial arrangement of the (2R) and (2S) enantiomers.



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Caption: Divergence of Eriodictyol enantiomers from the C-2 chiral center.

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Part 3: Mechanisms of Action

Neuroprotection via Nrf2/HO-1 Axis

Both (2R)- and (2S)-Eriodictyol act as electrophilic inducers of the Nrf2 pathway. By modifying cysteine residues on Keap1, they prevent Nrf2 ubiquitination, allowing its nuclear translocation.

- Key Finding: Research indicates that (2R)- and (2S)-eriodictyol are equipotent in protecting endothelial cells against oxidative stress (H_2O_2 induced).[1] This suggests that for antioxidant therapy, the costly separation of enantiomers may not be necessary.

TRPV1 Antagonism (Pain Management)

Eriodictyol functions as a TRPV1 antagonist.[2][3][4][5] Unlike synthetic antagonists (e.g., AMG517) that failed in clinical trials due to severe hyperthermia, eriodictyol inhibits calcium influx without altering body temperature.[3]

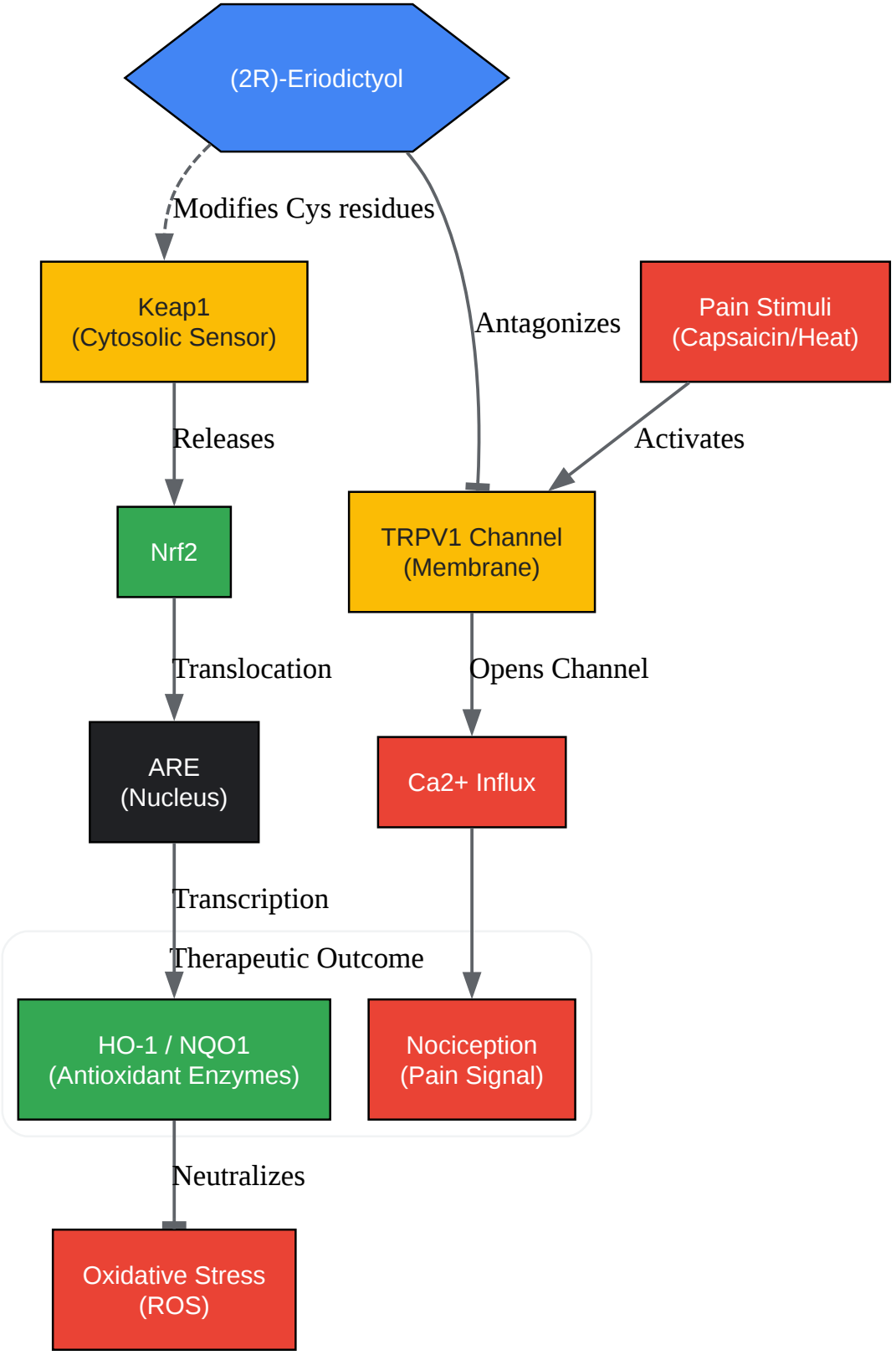
- Mechanism: Displaces [^{3}H]-resiniferatoxin binding ($IC_{50} \approx 47$ nM).[2][3]
- Result: Attenuation of thermal hyperalgesia and mechanical allodynia.[2][3]

Metabolic Regulation

Eriodictyol enhances glucose uptake and insulin sensitivity by upregulating the PI3K/Akt signaling pathway, independent of PPARγ activation, reducing the risk of weight gain often associated with thiazolidinediones.

Signaling Pathway Diagram

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Caption: Dual mechanism: Nrf2-mediated cytoprotection and TRPV1-mediated analgesia.

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Part 4: Experimental Protocols

Protocol A: Chiral Separation of (2R)-Eriodictyol

To study (2R)-specific effects, you must resolve the racemate. Standard C18 columns cannot separate these enantiomers.

System: High-Performance Liquid Chromatography (HPLC) Stationary Phase: Chiralpak AD-RH (Amylose tris(3,5-dimethylphenylcarbamate)) or Chiral Amylose-C. Mobile Phase: Acetonitrile : Water : Formic Acid (e.g., 40:60:0.1 v/v/v). Detection: UV at 288 nm or CD (Circular Dichroism) detector (254 nm).

Step-by-Step Workflow:

- Sample Prep: Dissolve racemic eriodictyol (1 mg/mL) in methanol. Filter through 0.22 µm PTFE membrane.
- Conditioning: Equilibrate column with mobile phase for 30 mins at 0.5 mL/min.
- Injection: Inject 10 µL of sample.
- Elution:
  - Peak 1: **(2R)-Eriodictyol** (typically elutes first on Amylose-C, verify with CD).
  - Peak 2: (2S)-Eriodictyol.[6][7]
- Collection: Fraction collect peaks, evaporate solvent under vacuum < 40°C to prevent thermal racemization.

Protocol B: In Vitro Antioxidant Assay (H_2O_2 Challenge)

Objective: Validate equipotency of (2R) vs (2S). Cell Line: EA.hy926 (Endothelial hybrid).[1]

- Seeding: Plate cells at $1x10^4$ cells/well in 96-well plates. Incubate 24h.
- Pre-treatment: Add **(2R)-Eriodictyol** (1–10 µM) for 12h. Include (2S) and Racemate controls.

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- Insult: Wash cells, add H_2O_2 (500 µM) for 4h.
- Readout: MTT Assay (0.5 mg/mL). Measure absorbance at 570 nm.
- Analysis: Calculate % cell viability relative to untreated control. Expectation: Both enantiomers should restore viability to >80%.

Part 5: Pharmacokinetics & Challenges

Stereoselective Disposition Research in rats indicates that eriodictyol pharmacokinetics are stereoselective.

- Excretion: The (2S)-form is more rapidly glucuronidated and excreted.
- Bioavailability: The (2R)-form may exhibit a longer half-life due to slower metabolic clearance by UDP-glucuronosyltransferases (UGTs), though this requires specific validation in human models.

Stability Challenge Flavanones are prone to racemization in aqueous media at physiological pH (7.4) via ring opening/closing mechanisms.

- Mitigation: Formulations for **(2R)-eriodictyol** should utilize non-aqueous vehicles (e.g., lipid-based nanocarriers) or acidic buffers to maintain chiral purity.

References

- Stereospecific Pharmacokinetics of Flavanones Yanez, J. A., et al. "Pharmacokinetics of selected chiral flavonoids: hesperetin, naringenin and eriodictyol in rats." Biopharmaceutics & Drug Disposition (2008).
- Equipotency of Enantiomers in Oxidative Stress Li, H., et al. "R-eriodictyol and S-eriodictyol exhibited comparable effect against H2O2-induced oxidative stress in EA.hy926 cells." Drug Discoveries & Therapeutics (2014).[1]
- TRPV1 Antagonism & Analgesia Rossato, M. F., et al. "Eriodictyol: A flavonoid antagonist of the TRPV1 receptor with antioxidant activity." Biochemical Pharmacology (2011).[2][4]

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- Chiral Separation Methodology Guo, X., et al. "Separation of the enantiomers of naringenin and eriodictyol by amylose-based chiral reversed-phase high-performance liquid chromatography." Drug Discoveries & Therapeutics (2012).[8]
- Nrf2/HO-1 Neuroprotective Mechanism Lou, H., et al. "Eriodictyol protects against H2O2-induced neuron-like PC12 cell death through activation of Nrf2/ARE signaling pathway." Neurochemistry International (2012).

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Sources

- 1. R-eriodictyol and S-eriodictyol exhibited comparable effect against H2O2-induced oxidative stress in EA.hy926 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Eriodictyol: a flavonoid antagonist of the TRPV1 receptor with antioxidant activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. ufsm.br [ufsm.br]
- 5. Frontiers | A journey from molecule to physiology and in silico tools for drug discovery targeting the transient receptor potential vanilloid type 1 (TRPV1) channel [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. Efficient Biosynthesis of (2 S)-Eriodictyol from (2 S)-Naringenin in Saccharomyces cerevisiae through a Combination of Promoter Adjustment and Directed Evolution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Separation of the enantiomers of naringenin and eriodictyol by amylose-based chiral reversed-phase high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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